

Navigating the Acquisition and Analysis of 5-Amino-2-bromobenzonitrile: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Amino-2-bromobenzonitrile

Cat. No.: B189585

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For researchers, scientists, and professionals in drug development, the strategic procurement and rigorous quality assessment of key chemical intermediates are paramount. This in-depth guide provides a comprehensive overview of the commercial landscape, synthesis, and analytical characterization of **5-Amino-2-bromobenzonitrile** (CAS No. 72115-09-4), a valuable building block in pharmaceutical and materials science research.

This document outlines commercial suppliers, presents quantitative data on product availability, and details experimental protocols for synthesis and quality control. Visual workflows for procurement and synthesis are also provided to facilitate a clear understanding of the processes involved.

Commercial Suppliers and Market Overview

5-Amino-2-bromobenzonitrile is readily available from a variety of commercial suppliers, ranging from well-known catalog companies to specialized manufacturers and bulk producers. China has emerged as a significant hub for the bulk production of this intermediate, offering competitive pricing for large-scale procurement.^{[1][2][3]} When sourcing this compound, researchers should consider factors such as purity, quantity, price, and the supplier's quality management certifications (e.g., ISO, SGS).^[1]

Below is a summary of representative commercial suppliers and their offerings. Please note that pricing is subject to change and may vary based on quantity and supplier.

Supplier	Purity	Available Quantities	Price (USD)
Sigma-Aldrich	96%	1 g, 5 g, 10 g	~ngcontent-ng-c1205671314="" _ngghost-ng-c2690653763="" class="inline ng-star-inserted"> 166(1g), 166 (1g) , 172 (5 g), ~\$174 (10 g)
Santa Cruz Biotechnology	Data not specified	Inquire	Inquire
CP Lab Safety (Aladdin)	min 95%	100 g	~\$506[4]
Dabos (for Apollo Scientific)	Data not specified	5 g	~\$28[5]
ChemBridge	Data not specified	Inquire	Inquire
Thermo Scientific Chemicals	96%, 97%	Inquire	Inquire
Ningxia Yinfei Medical Tech.	Data not specified	Inquire	Inquire[6]
Shanghai MedBio Inc.	98.0%	500 mg, 1 g	~ 46(500mg), 46 (500mg) , 74 (1 g)
SAKEM LLP	98%	5 kg, 25 kg, 100 kg, 1 MT	Inquire[7]

Experimental Protocols

Synthesis of 5-Amino-2-bromobenzonitrile

A common synthetic route to **5-Amino-2-bromobenzonitrile** involves the reduction of a nitro group precursor. An alternative approach involves the direct bromination of an aminobenzonitrile. Below is a detailed protocol for a synthesis involving a Sandmeyer-type reaction.

Materials:

- 5-amino-2-bromo benzonitrile (for reaction development or as starting material for other syntheses)
- Concentrated Hydrochloric Acid
- Acetic Acid
- Sodium Nitrite
- Sulfur Dioxide
- Calcium Chloride Dihydrate
- Dichloromethane
- Anhydrous Sodium Sulfate
- Ethyl Acetate
- Heptane
- Water

Procedure:[8]

- In a flask, dissolve 10.0 g (50.75 mmol) of the starting aminobenzonitrile in a mixture of 25 mL of concentrated hydrochloric acid and 25 mL of acetic acid.
- Cool the solution to 0°C and add a solution of 3.85 g (55.82 mmol) of sodium nitrite in 12.5 mL of water. Stir the reaction mixture at 0°C for 15 minutes.

- In a separate flask, prepare a saturated solution of sulfur dioxide in 25 mL of acetic acid at 0°C.
- To the sulfur dioxide solution, add 3.46 g (20.30 mmol) of calcium chloride dihydrate.
- Slowly add the diazonium salt solution from step 2 to the sulfur dioxide solution.
- Allow the reaction mixture to warm to room temperature and stir for 16 hours.
- Dilute the mixture with water, which should result in the precipitation of a white solid.
- Collect the precipitate by filtration.
- Dissolve the solid in dichloromethane and wash with a saturated aqueous solution of sodium chloride.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography using a 5% ethyl acetate in heptane eluent.
- Combine the fractions containing the desired product and concentrate in vacuo to obtain **5-Amino-2-bromobenzonitrile** as a colorless solid.

Quality Control: Analytical Methods

To ensure the identity and purity of **5-Amino-2-bromobenzonitrile**, High-Performance Liquid Chromatography (HPLC) and Nuclear Magnetic Resonance (NMR) spectroscopy are commonly employed.

High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method can be used to assess the purity of **5-Amino-2-bromobenzonitrile**.^[9]

- Column: A C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).

- Mobile Phase: A mixture of acetonitrile and water. For mass spectrometry applications, formic acid can be used as a modifier.[9]
- Detection: UV detection at a suitable wavelength (e.g., 254 nm).
- Sample Preparation: Dissolve a small amount of the compound in the mobile phase or a suitable solvent like acetonitrile.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are essential for confirming the chemical structure of **5-Amino-2-bromobenzonitrile**.

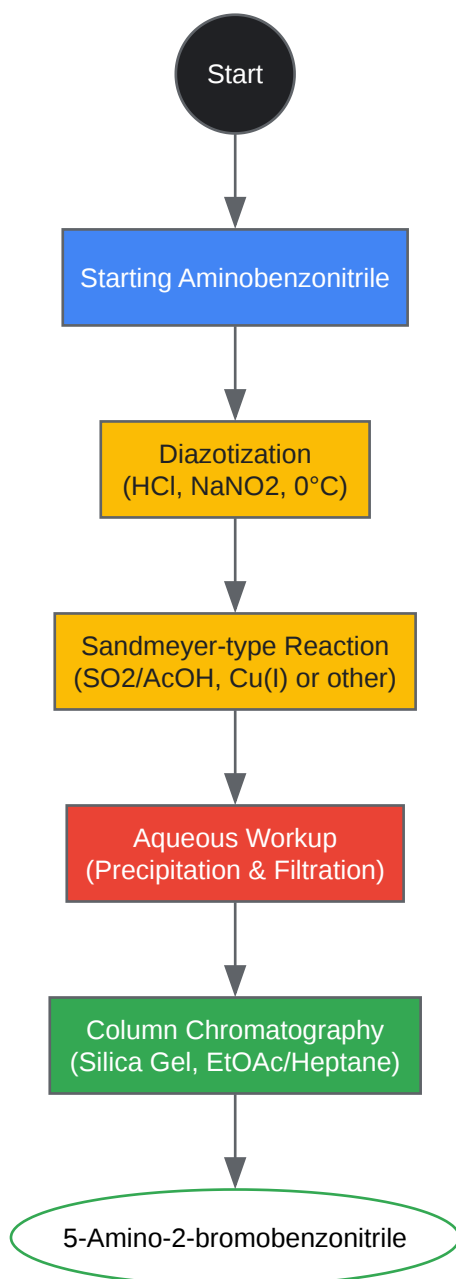
- Sample Preparation: Dissolve 5-10 mg of the compound in a deuterated solvent such as CDCl_3 or DMSO-d_6 .
- ^1H NMR (Proton NMR): The spectrum will show characteristic signals for the aromatic protons and the amino group protons. The chemical shifts, splitting patterns, and integration values will be consistent with the structure.
- ^{13}C NMR (Carbon NMR): The spectrum will display distinct signals for each unique carbon atom in the molecule, including the carbon of the nitrile group and the aromatic carbons.

Visualizing Workflows

To provide a clearer understanding of the procurement and synthesis processes, the following diagrams have been generated using the DOT language.



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Caption: Procurement and Quality Control Workflow for **5-Amino-2-bromobenzonitrile**.

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Caption: Synthetic Pathway for **5-Amino-2-bromobenzonitrile**.

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